

Personal protective equipment for handling 3-Formyl-4-hydroxybenzonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Formyl-4-hydroxybenzonitrile

Cat. No.: B1338179

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Essential Safety and Handling Guide for 3-Formyl-4-hydroxybenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-Formyl-4-hydroxybenzonitrile** (CAS No: 74901-29-4).

Adherence to these guidelines is critical to ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment

3-Formyl-4-hydroxybenzonitrile is a chemical that requires careful handling due to its potential health hazards. Based on available safety data, the compound is classified with the following hazards:

- Harmful if swallowed, in contact with skin, or if inhaled.[1][2]
- Causes skin irritation.[2]
- Causes serious eye irritation.[2]
- May cause respiratory irritation.[2]

To mitigate these risks, the following personal protective equipment (PPE) is mandatory.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Inspected prior to use. Use proper glove removal technique.
Eye/Face Protection	Safety glasses with side-shields or goggles	Ensure eye bath is readily available.
Skin and Body Protection	Protective clothing/Laboratory coat	A complete suit protecting against chemicals may be necessary depending on the scale of work.
Respiratory Protection	Respirator with particle filter	Required when engineering controls are not sufficient to control exposure. Use only in a well-ventilated area or a fume hood. [1]

Operational Plan: Step-by-Step Handling Procedure

Personnel should be thoroughly trained on the hazards and safe handling procedures before working with this compound.

1. Preparation and Engineering Controls:

- Ensure a safety shower and eyewash station are accessible and in good working order.
- All handling of solid **3-Formyl-4-hydroxybenzonitrile** that may generate dust, and all procedures with solutions, must be conducted in a certified chemical fume hood.[\[1\]](#)
- The work area should be well-ventilated.[\[1\]](#)[\[3\]](#)

2. Donning Personal Protective Equipment (PPE):

- Put on a lab coat and closed-toe shoes.
- Wear appropriate chemical-resistant gloves. Inspect them for any signs of damage before use.

- Wear safety goggles or a face shield.
- If a risk of inhaling dust exists, wear a respirator with a particle filter.

3. Handling the Compound:

- Avoid direct contact with the substance.[\[1\]](#)
- Avoid the formation or spread of dust in the air.[\[1\]](#)
- When weighing or transferring the solid, do so carefully within the fume hood to minimize dust generation.
- If creating a solution, add the solid to the solvent slowly.
- Keep the container tightly closed when not in use.[\[1\]](#)

4. In Case of Exposure:

- Skin Contact: Immediately remove all contaminated clothing and footwear.[\[1\]](#) Wash the affected area with plenty of soap and water for at least 15 minutes.[\[1\]](#) Seek medical attention.[\[1\]](#)
- Eye Contact: Immediately flush the eyes with running water for at least 15 minutes, holding the eyelids open.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)
- Inhalation: Move the person to fresh air.[\[1\]](#) If breathing is difficult, provide oxygen. Seek medical attention.[\[1\]](#)
- Ingestion: Do not induce vomiting.[\[1\]](#) Wash out the mouth with water.[\[1\]](#) If the person is conscious, give them half a litre of water to drink.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)

5. Post-Handling:

- Wash hands thoroughly after handling, even if gloves were worn.
- Clean the work area and any equipment used.
- Properly remove and dispose of contaminated PPE.

Disposal Plan

All waste materials must be handled as hazardous waste and disposed of in accordance with local, state, and federal regulations.[\[1\]](#)

1. Waste Segregation:

- Collect all solid waste of **3-Formyl-4-hydroxybenzonitrile** in a dedicated, clearly labeled, and sealed hazardous waste container.

- Solutions containing this compound should be collected in a separate, labeled hazardous waste container for liquid chemical waste.
- Contaminated consumables (e.g., gloves, weighing paper, pipette tips) must be placed in a designated solid hazardous waste container.

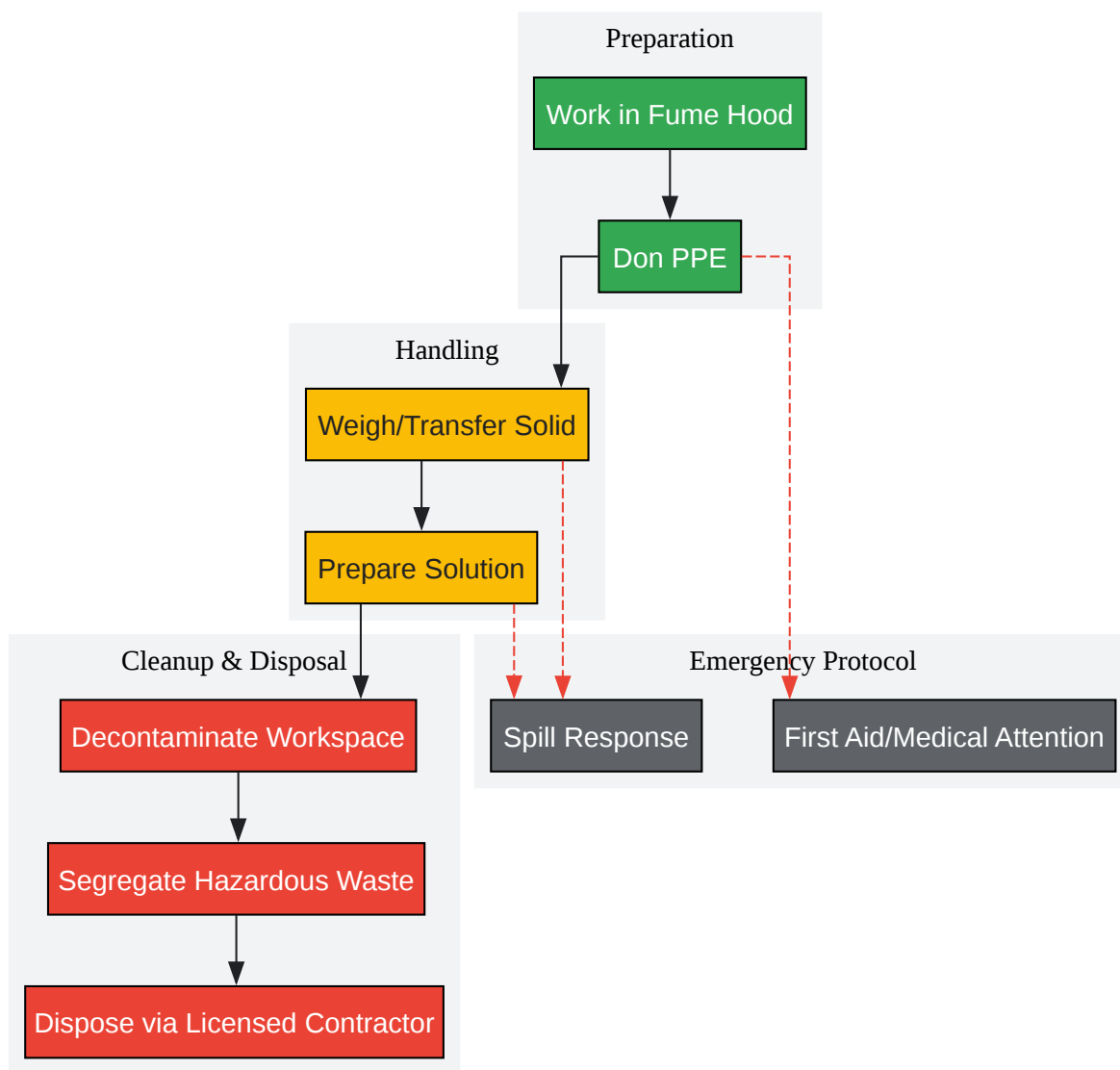
2. Container Management:

- Keep waste containers closed except when adding waste.
- Store waste containers in a designated, well-ventilated secondary containment area.

3. Final Disposal:

- Arrange for the disposal of all waste through a licensed professional waste disposal company.^[4] Do not dispose of this chemical down the drain or in regular trash.^[4]
- Dispose of contaminated packaging as unused product.^[4]

Workflow for Safe Handling of 3-Formyl-4-hydroxybenzonitrile



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Caption: Workflow for the safe handling and disposal of **3-Formyl-4-hydroxybenzonitrile**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 3-Formyl-4-hydroxybenzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1338179#personal-protective-equipment-for-handling-3-formyl-4-hydroxybenzonitrile]

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